

Essential Safety and Operational Guide for Handling HI-253

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Compound of Interest

Compound Name: HI-253

Cat. No.: B1673241

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the non-nucleoside reverse transcriptase inhibitor (NNRTI), **HI-253**. The following procedural guidance is designed to be a critical resource for laboratory safety and chemical handling, ensuring the safe and effective use of this compound in a research environment.

Chemical and Physical Properties

HI-253 is a potent inhibitor of the human immunodeficiency virus (HIV). A clear understanding of its fundamental properties is crucial for safe handling.

Property	Value	Source
Chemical Name	1-(5-Bromopyridin-2-yl)-3-[2-(2-chlorophenyl)ethyl]thiourea	N/A
CAS Number	149486-73-7	[1]
Molecular Formula	C ₁₄ H ₁₃ BrClN ₃ S	[2]
Molecular Weight	370.69 g/mol	[2]
Appearance	Solid powder	[2]

Hazard Identification and Safety Precautions

While a comprehensive Safety Data Sheet (SDS) for **HI-253** is not publicly available, information from suppliers and data for structurally related compounds indicate that it should be handled with care. The following is a summary of potential hazards and recommended precautions.

Potential Hazards:

Based on data for similar compounds, **HI-253** may be:

- Harmful if swallowed.
- A cause of skin irritation.
- A cause of serious eye irritation.
- A potential skin sensitizer.
- Harmful to aquatic life.^{[3][4][5]}

Personal Protective Equipment (PPE):

A multi-layered approach to personal protection is essential to minimize exposure.

PPE Category	Recommendation
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator may be necessary.

Operational Plans: Handling and Storage

Adherence to strict operational protocols is paramount for the safe handling and storage of **HI-253**.

Handling:

- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Do not breathe dust.
- Wash hands thoroughly after handling.[\[3\]](#)
- Use only in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)

Storage:

- Store in a tightly closed container in a dry, dark, and well-ventilated place.[\[2\]](#)
- Recommended short-term storage (days to weeks) is at 0-4°C.[\[2\]](#)
- For long-term storage, -20°C is recommended.[\[2\]](#)

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.
Ingestion	If swallowed, do NOT induce vomiting. Call a physician or poison control center immediately.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.

Disposal Plan

Dispose of **HI-253** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.^[6] Consider using a licensed professional waste disposal service to dispose of this material.^[7]

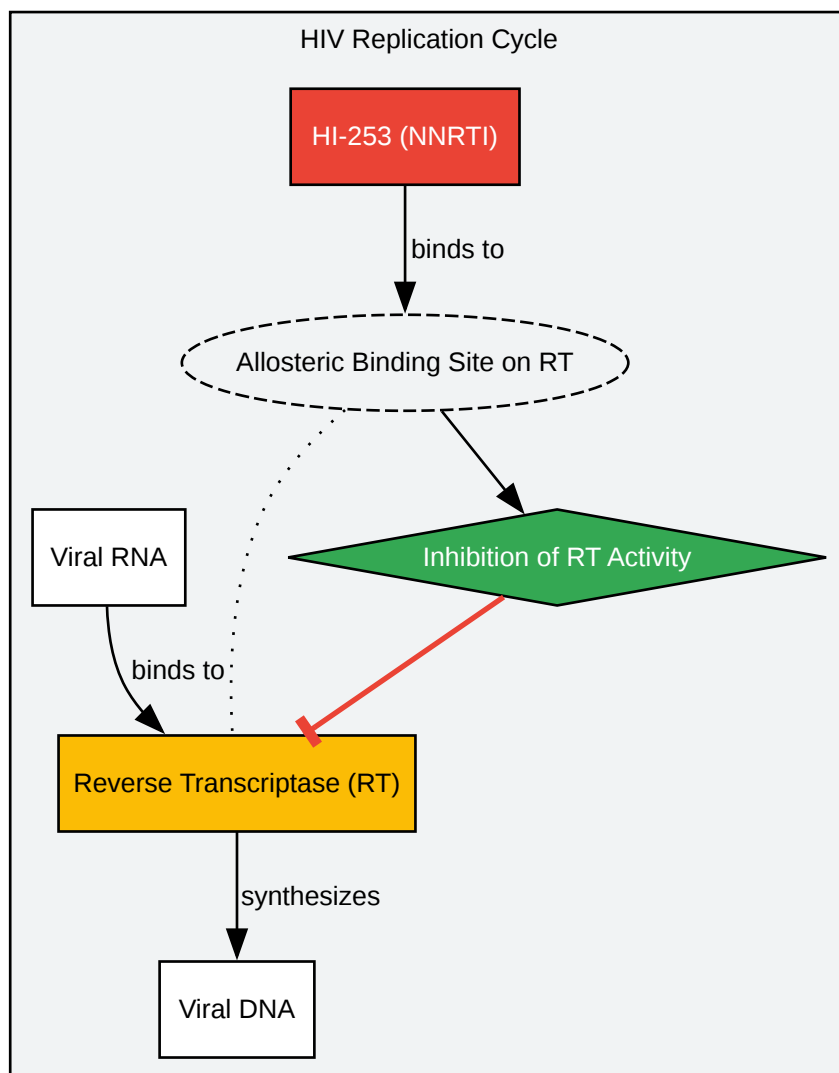
Experimental Protocols

The following sections detail generalized experimental protocols relevant to the study of NNRTIs like **HI-253**.

General Mechanism of Action of Non-Nucleoside Reverse Transcriptase Inhibitors (NNRTIs)

NNRTIs are a class of antiretroviral drugs that bind to a non-essential, allosteric site on the HIV reverse transcriptase enzyme. This binding induces a conformational change in the enzyme,

which distorts the active site and inhibits the conversion of viral RNA to DNA, thus halting the viral replication process.

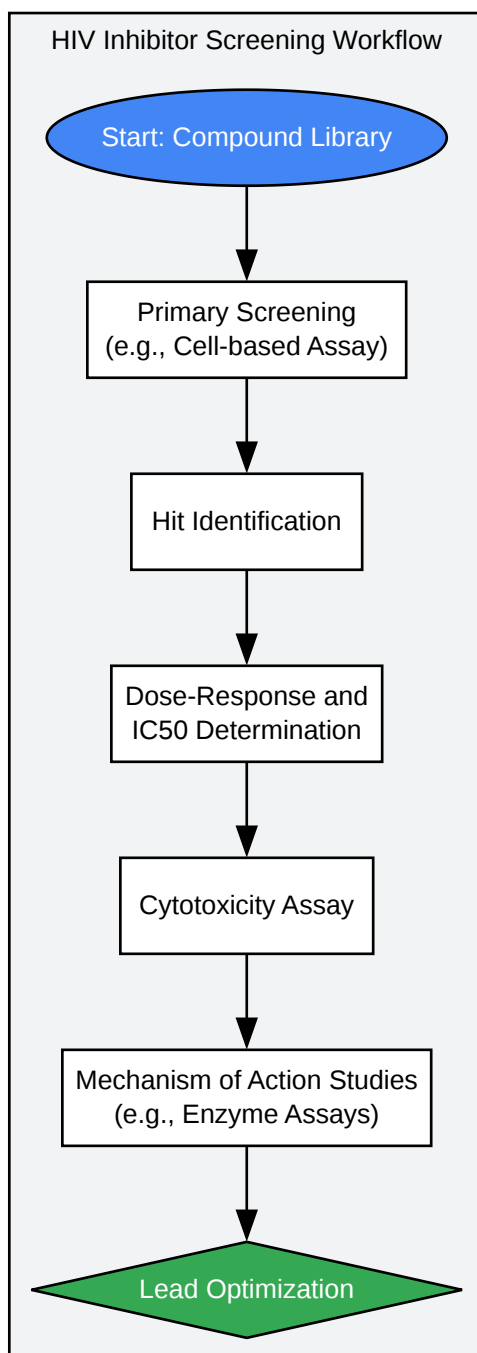


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Caption: Mechanism of **HI-253** as a Non-Nucleoside Reverse Transcriptase Inhibitor.

Experimental Workflow for Screening HIV Inhibitors

A typical workflow for identifying and characterizing novel HIV inhibitors involves a series of in vitro assays.



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Caption: General workflow for the screening and evaluation of potential HIV inhibitors.

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References

- 1. targetmol.com [targetmol.com]
- 2. bio-fount.com [bio-fount.com]
- 3. parker.com [parker.com]
- 4. assets.testequity.com [assets.testequity.com]
- 5. farnell.com [farnell.com]
- 6. nmu-mi.newlook.safecollegessds.com [nmu-mi.newlook.safecollegessds.com]
- 7. Environmental and Industrial Services | Clean Harbors [cleanharbors.com]
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